

# Vanillyl Alcohol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Vanillyl alcohol

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This document provides comprehensive safety and handling information for **vanillyl alcohol** (CAS No. 498-00-0), intended for use in laboratory and drug development settings. It outlines critical data on physical and chemical properties, hazards, handling procedures, and emergency responses.

## Chemical Identification and Physical Properties

**Vanillyl alcohol**, also known as 4-Hydroxy-3-methoxybenzyl alcohol, is a crystalline white to off-white powder with a mild, sweet, vanilla-like scent.<sup>[1]</sup> It is a derivative of vanillin and is used as a flavoring agent and in fragrances.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Vanillyl Alcohol**

| Property                      | Value  | References   |
|-------------------------------|--|--------------|
| Chemical Formula              | C <sub>8</sub> H <sub>10</sub> O <sub>3</sub>  | [1][3][4]    |
| Molar Mass / Molecular Weight | 154.16 - 154.17 g/mol  | [1][4][5]    |
| Appearance                    | Crystalline white to off-white powder  | [1][5][6]    |
| Melting Point                 | 110 - 117 °C   | [3][7][8][9] |
| Boiling Point                 | 293 - 313 °C at 760 mmHg   | [1][5][10]   |
| Solubility                    | Soluble in hot water, ethanol, ether, benzene, and oils.[3][5]<br>Slightly soluble in water. | [3][5]       |
| Vapor Pressure                | 0.000216 mmHg at 25°C  | [3]          |
| pKa                           | 9.75   | [1][3]       |

## Hazard Identification and Classification

The classification of **vanillyl alcohol** varies across different safety data sheets. Several sources classify it as a hazardous substance, causing skin, eye, and respiratory irritation.[3][4][8][11] Conversely, other sources state that it is not a hazardous substance or mixture according to GHS and CLP regulations.[7][12][13] This discrepancy highlights the need for careful handling regardless of classification. To the best of current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated.[7]

Table 2: GHS Hazard Classification (where applicable)

| Hazard Class                                     | Category    | Hazard Statement                       | References   |
|--|-------------|--|--|
| Skin Corrosion/Irritation                        | Category 2  | H315: Causes skin irritation           | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[11]</a> |
| Serious Eye Damage/Irritation                    | Category 2A | H319: Causes serious eye irritation    | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[11]</a> |
| Specific Target Organ Toxicity (Single Exposure) | Category 3  | H335: May cause respiratory irritation | <a href="#">[4]</a> <a href="#">[8]</a>                      |

**Vanillyl alcohol** is considered stable under recommended storage conditions.[\[3\]](#)[\[6\]](#)[\[8\]](#) It is incompatible with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[3\]](#)[\[4\]](#)[\[7\]](#) Hazardous decomposition products upon combustion include carbon monoxide and carbon dioxide.[\[4\]](#)[\[8\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are essential to ensure safety in a laboratory environment.

### Handling

- Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#)[\[14\]](#)
- Use in a well-ventilated area or outdoors.[\[4\]](#)[\[15\]](#) Provide appropriate exhaust ventilation where dust is formed.[\[8\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[15\]](#)

### Storage

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Keep container tightly closed.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials such as oxidizing agents and acids.[\[3\]](#)[\[4\]](#)
- The substance is sensitive to light.[\[3\]](#) Keep protected from light.[\[10\]](#)

## Personal Protective Equipment (PPE)

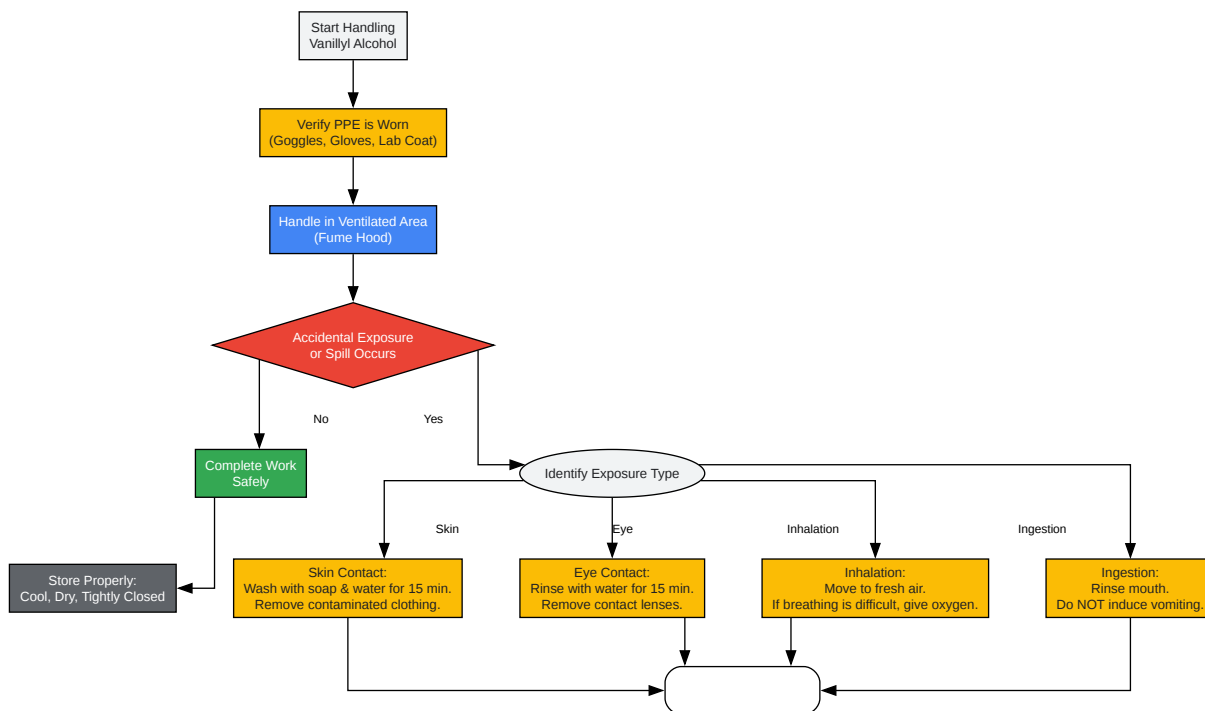
Appropriate PPE must be worn when handling **vanillyl alcohol** to minimize exposure.

Table 3: Recommended Personal Protective Equipment

| Protection Type        | Specification  | References  |
|------------------------|--|---|
| Eye/Face Protection    | Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH approved).  | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[13]</a> <a href="#">[14]</a>                     |
| Skin Protection        | Wear appropriate protective gloves (impermeable and resistant to the product) and clothing, such as a chemical-resistant apron and long-sleeved clothing.  | <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[13]</a> <a href="#">[14]</a> |
| Respiratory Protection | If dust is generated or exposure limits are exceeded, use a full-face respirator or a dust mask (e.g., type N95 US or type P1 EN 143). <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> | <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>                       |

## Emergency and First Aid Procedures

The following diagram outlines the logical workflow for safe handling and emergency response.



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**Caption:** Workflow for safe handling and emergency first aid response for **vanillyl alcohol**.

## Detailed First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)[\[8\]](#)[\[13\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Get medical attention if skin irritation persists.[\[4\]](#)[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes (at least 15). Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[4\]](#)[\[6\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center if feeling unwell.[\[4\]](#)[\[8\]](#)[\[13\]](#)

## Fire and Explosion Hazard Data

**Vanillyl alcohol** is a combustible solid but is not considered flammable.[\[8\]](#)[\[12\]](#)

Table 4: Fire and Explosion Data

| Parameter                       | Value  | References |
|---------------------------------|--|------------|
| Flash Point                     | 142 °C   | [10]       |
| Flammability                    | May be combustible at high temperatures. Product is not flammable.                           | [4][12]    |
| Suitable Extinguishing Media    | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO <sub>2</sub> ). | [4][6][8]  |
| Unsuitable Extinguishing Media  | No limitations of extinguishing agents are given.  | [7][12]    |
| Hazardous Combustion Products   | Carbon monoxide, Carbon dioxide (CO <sub>2</sub> )   | [4][8][11] |
| Special Firefighting Procedures | Wear a self-contained breathing apparatus (SCBA) and full protective gear.                   | [6][7]     |

## Toxicological and Ecological Information

### Toxicological Data

Quantitative toxicological data for **vanillyl alcohol** is limited. Most sources indicate that acute toxicity data, such as LD50 values, are not available and that toxicological properties have not been fully investigated.[7][11][12] The primary reported hazards are irritation to the skin, eyes, and respiratory system.[4][11] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or NTP.[7]

### Ecological Data

There is no available data on the ecotoxicity, persistence, degradability, or bioaccumulative potential of **vanillyl alcohol**. [7][11][12][13] It is advised not to let the product enter drains.[7][13]

## Experimental Protocols

The characterization of a chemical's hazards is determined through standardized experimental protocols. While specific test results for **vanillyl alcohol** are often unavailable, the methodologies below represent the standard for assessing key safety endpoints.

## Acute Oral Toxicity (OECD Test Guideline 423)

This method, the Acute Toxic Class Method, is used to estimate the acute oral toxicity (and LD50) of a substance.

- **Principle:** It is a stepwise procedure using a minimum number of animals per step. The presence or absence of compound-related mortality in animals dosed at one step determines the next step and dosage.[\[16\]](#)[\[17\]](#)
- **Methodology:** A small group of animals (typically rodents) is administered a fixed starting dose (e.g., 2000 mg/kg) of the test substance by oral gavage.[\[17\]](#) The animals are observed for a period of 14 days for signs of toxicity and mortality.[\[17\]](#) Body weight is recorded throughout the study. Based on the outcome (mortality or survival), the dose for the next group is either increased, decreased, or the test is concluded.[\[17\]](#) This allows for classification into a GHS toxicity category.

## Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This guideline assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[3\]](#)[\[11\]](#)

- **Principle:** The test substance is applied in a single dose to a small area of the skin of an experimental animal (typically an albino rabbit), with untreated skin serving as a control.[\[11\]](#)[\[18\]](#)
- **Methodology:** A 0.5 g (solid) or 0.5 mL (liquid) dose is applied to a patch of shaved skin (approx. 6 cm<sup>2</sup>) for a 4-hour exposure period.[\[11\]](#) After patch removal, the skin is observed for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours.[\[3\]](#) Observations may continue for up to 14 days to assess the reversibility of the effects.[\[3\]](#)[\[11\]](#) Skin reactions are scored according to a standardized grading scale.[\[3\]](#)



## Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to produce irritation or corrosion when applied to the eye.<sup>[2][8]</sup>

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (albino rabbit), with the other eye serving as a control.<sup>[2][5]</sup>
- Methodology: A defined amount of the substance (e.g., 0.1 mL of liquid or not more than 0.1 g of solid) is instilled into the eye.<sup>[2]</sup> The eyes are examined at 1, 24, 48, and 72 hours after application.<sup>[2]</sup> The degree of ocular reaction (corneal opacity, iritis, conjunctival redness, and chemosis) is scored using a standardized system. The duration of observation should be sufficient to evaluate the reversibility of any effects, typically up to 21 days.<sup>[8][13]</sup> The use of analgesics and anesthetics is recommended to minimize animal distress.<sup>[1]</sup>

## Flammability and Flash Point Determination

- Flammable Solids (UN Manual of Tests and Criteria, Test N.1): This test determines if a solid is readily combustible.<sup>[10][19][20]</sup> The method involves attempting to ignite a 250 mm long train of the powdered substance at one end and measuring the time it takes for the combustion to propagate over a measured distance.<sup>[10][15]</sup> Based on the burning rate, the substance is classified into a GHS category for flammable solids or determined not to be a flammable solid.<sup>[15][19]</sup>
- Flash Point (ASTM D93 - Pensky-Martens Closed Cup Tester): This method is used to determine the lowest temperature at which vapors of a substance will ignite.<sup>[14][21][22]</sup> For viscous liquids or mixtures with solids, a sample is heated in a closed cup at a controlled rate while being stirred.<sup>[14][23]</sup> An ignition source is directed into the cup at regular temperature intervals to check for a flash.<sup>[21][23]</sup> The temperature at which a flash is observed is recorded as the flash point.<sup>[21]</sup>

## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.<sup>[7]</sup> Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.<sup>[7]</sup>

## Conclusion

**Vanillyl alcohol** is a valuable compound in research and development. While some sources do not classify it as hazardous, others indicate potential for skin, eye, and respiratory irritation. Therefore, it is imperative to handle it with care, using appropriate engineering controls and personal protective equipment in a laboratory setting. Adherence to the safety and handling procedures outlined in this guide will minimize risk and ensure a safe working environment.

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- To cite this document: BenchChem. [Vanillyl Alcohol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149863#vanillyl-alcohol-safety-and-handling-information]

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